

Spectroscopic Elucidation of 7-Bromo-5-chloroquinoline: An In-depth Technical Guide

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Compound of Interest

Compound Name: 7-Bromo-5-chloroquinoline

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic characteristics of **7-Bromo-5-chloroquinoline**, a halogenated quinoline derivative of interest to researchers in medicinal chemistry and materials science. In the absence of readily available, published experimental spectra for **7-Bromo-5-chloroquinoline**, this document leverages a combination of data from a close structural analog, 7-Bromo-5-chloro-8-hydroxyquinoline, established principles of spectroscopic interpretation, and predictive methodologies to offer a detailed characterization. This guide is intended for researchers, scientists, and drug development professionals, providing in-depth insights into the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for the title compound.

Introduction: The Quinoline Scaffold and the Imperative of Spectroscopic Characterization

The quinoline moiety is a privileged heterocyclic scaffold, forming the core of numerous natural products and synthetic compounds with a broad spectrum of biological activities, including antimalarial, anticancer, and antimicrobial properties. The precise substitution pattern on the quinoline ring system is critical in defining a molecule's physicochemical properties and its

interaction with biological targets. Consequently, the unambiguous structural characterization of novel quinoline derivatives is a cornerstone of drug discovery and development.

Spectroscopic techniques such as NMR, IR, and MS are indispensable tools for elucidating the molecular architecture of organic compounds.[1] They provide a detailed "fingerprint" of a molecule, allowing for structural confirmation, purity assessment, and the investigation of electronic and bonding characteristics. This guide focuses on the spectroscopic profile of **7-Bromo-5-chloroquinoline**, a di-halogenated derivative with potential for further chemical modification and biological evaluation.

Due to the limited availability of direct experimental data for **7-Bromo-5-chloroquinoline** in the public domain, this guide will employ a comparative and predictive approach. We will extensively reference the well-characterized analog, 7-Bromo-5-chloro-8-hydroxyquinoline, to infer the spectroscopic behavior of the target compound, while also discussing the expected spectral differences arising from the absence of the C-8 hydroxyl group.

Predicted Spectroscopic Data of 7-Bromo-5-chloroquinoline

The following sections detail the predicted and inferred spectroscopic data for **7-Bromo-5-chloroquinoline**. It is crucial to note that while these predictions are based on sound scientific principles and data from a closely related structure, they should be confirmed with experimental data once available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution.[1] By analyzing the chemical shifts, coupling constants, and integration of proton (^1H) and carbon-13 (^{13}C) nuclei, a detailed connectivity map of the molecule can be constructed.

2.1.1. Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **7-Bromo-5-chloroquinoline** is expected to exhibit signals in the aromatic region, characteristic of the quinoline ring system. The precise chemical shifts are

influenced by the anisotropic effects of the fused ring system and the electronic effects of the halogen substituents. The expected proton signals are detailed in Table 1.

Table 1: Predicted ^1H NMR Chemical Shifts for **7-Bromo-5-chloroquinoline**

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)	Rationale for Prediction
H-2	~8.9 - 9.1	dd	$J \approx 4.5, 1.5 \text{ Hz}$	Downfield shift due to proximity to the electronegative nitrogen atom.
H-3	~7.5 - 7.7	dd	$J \approx 8.5, 4.5 \text{ Hz}$	Shielded relative to H-2 and H-4.
H-4	~8.2 - 8.4	d	$J \approx 8.5 \text{ Hz}$	Influenced by the nitrogen and the fused ring system.
H-6	~7.8 - 8.0	d	$J \approx 2.0 \text{ Hz}$	Ortho-coupling to H-8. The absence of the hydroxyl group at C-8 (compared to the analog) will likely result in a slight upfield shift.
H-8	~8.5 - 8.7	d	$J \approx 2.0 \text{ Hz}$	Downfield shift due to the anisotropic effect of the bromine at C-7.

Rationale behind Predictions: The predicted chemical shifts are extrapolated from the known data for 7-Bromo-5-chloro-8-hydroxyquinoline. For instance, in the hydroxy derivative, the proton signals are reported at approximately 8.84, 8.49, 7.72, and 7.59 ppm. The absence of the electron-donating hydroxyl group at the C-8 position in **7-Bromo-5-chloroquinoline** is expected to lead to a general deshielding (downfield shift) of the protons on the carbocyclic ring, particularly H-6 and H-8. The coupling patterns are predicted based on the established spin-spin coupling interactions in quinoline systems.

2.1.2. Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule. The chemical shifts of the carbon atoms are sensitive to their hybridization and the electronic environment. The predicted ^{13}C NMR data is summarized in Table 2.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **7-Bromo-5-chloroquinoline**

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale for Prediction
C-2	~150 - 152	Downfield shift due to proximity to nitrogen.
C-3	~122 - 124	Typical chemical shift for a C-H in the pyridine ring.
C-4	~135 - 137	Influenced by the nitrogen and the fused ring.
C-4a	~148 - 150	Quaternary carbon at the ring junction.
C-5	~128 - 130	Carbon bearing the chlorine atom; deshielded.
C-6	~130 - 132	Aromatic C-H.
C-7	~118 - 120	Carbon bearing the bromine atom.
C-8	~140 - 142	Aromatic C-H, deshielded by the adjacent nitrogen and bromine.
C-8a	~128 - 130	Quaternary carbon at the ring junction.

Causality in Experimental Choices: When acquiring NMR spectra, the choice of deuterated solvent is critical. Chloroform-d (CDCl_3) is a common choice for many organic compounds due to its good solubilizing power and relatively simple residual solvent signal.^[2] For less soluble compounds, dimethyl sulfoxide-d₆ (DMSO-d_6) can be used. The concentration of the sample should be optimized to obtain a good signal-to-noise ratio in a reasonable acquisition time. A typical concentration is 5-10 mg of the compound in 0.5-0.7 mL of solvent.^[2]

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. The IR

spectrum of **7-Bromo-5-chloroquinoline** is expected to be dominated by absorptions corresponding to the aromatic C-H and C=C/C=N stretching and bending vibrations.

Table 3: Predicted IR Absorption Bands for **7-Bromo-5-chloroquinoline**

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Rationale for Prediction
3100 - 3000	Aromatic C-H stretch	Medium to Weak	Characteristic of C-H bonds on an aromatic ring.
1600 - 1450	Aromatic C=C and C=N stretching	Strong to Medium	Multiple bands are expected in this region due to the vibrations of the quinoline ring system.
850 - 550	C-Cl stretch	Strong to Medium	The position can vary, but a strong absorption is expected for the C-Cl bond.
700 - 500	C-Br stretch	Strong to Medium	Typically observed at lower wavenumbers than C-Cl stretching.
900 - 675	Aromatic C-H out-of-plane bending	Strong	The pattern of these bands can sometimes provide information about the substitution pattern of the aromatic ring.

Expert Insights: The IR spectrum of 7-Bromo-5-chloro-8-hydroxyquinoline shows a broad O-H stretching band around 3400 cm⁻¹, which would be absent in the spectrum of **7-Bromo-5-chloroquinoline**. The C-O stretching vibration, typically observed around 1200 cm⁻¹, would also be absent. The remaining regions of the spectra are expected to be broadly similar, with the characteristic quinoline ring vibrations being the most prominent features.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight of a compound and can also be used to deduce its structure by analyzing the fragmentation patterns.

2.3.1. Predicted Molecular Ion Peak

For **7-Bromo-5-chloroquinoline** (C_9H_5BrClN), the molecular weight is approximately 242.5 g/mol. Due to the presence of bromine and chlorine, the molecular ion peak in the mass spectrum will exhibit a characteristic isotopic pattern.

- **Chlorine Isotopes:** Chlorine has two common isotopes, ^{35}Cl (75.8% abundance) and ^{37}Cl (24.2% abundance). This results in an $M+2$ peak with an intensity of about one-third of the molecular ion peak (M).
- **Bromine Isotopes:** Bromine has two isotopes, ^{79}Br (50.7% abundance) and ^{81}Br (49.3% abundance), which are in a roughly 1:1 ratio. This leads to an $M+2$ peak with nearly the same intensity as the molecular ion peak.

Therefore, the mass spectrum of **7-Bromo-5-chloroquinoline** will show a complex cluster of peaks for the molecular ion, with significant contributions from both the chlorine and bromine isotopes. The most abundant peak will correspond to the ion containing ^{35}Cl and ^{79}Br .

2.3.2. Predicted Fragmentation Pattern

The fragmentation of the molecular ion will provide further structural information. Common fragmentation pathways for quinoline derivatives include the loss of small neutral molecules or radicals.

Table 4: Predicted Key Fragments in the Mass Spectrum of **7-Bromo-5-chloroquinoline**

m/z Value	Possible Fragment	Rationale for Fragmentation
[M-Br] ⁺	Loss of a bromine radical	Cleavage of the C-Br bond is a common fragmentation pathway.
[M-Cl] ⁺	Loss of a chlorine radical	Cleavage of the C-Cl bond.
[M-HCN] ⁺	Loss of hydrogen cyanide	A characteristic fragmentation of the quinoline ring system. ^[1]
[M-Br-HCN] ⁺	Sequential loss of Br and HCN	Further fragmentation of the [M-Br] ⁺ ion.

Self-Validating Protocols: In a research setting, the combination of these three spectroscopic techniques provides a self-validating system for structure determination. The molecular formula determined from high-resolution mass spectrometry should be consistent with the number and types of protons and carbons observed in the NMR spectra. The functional groups identified in the IR spectrum should also be consistent with the structural fragments deduced from NMR and MS data.

Experimental Methodologies: A Standardized Approach

For the benefit of researchers aiming to synthesize and characterize **7-Bromo-5-chloroquinoline**, a set of standardized experimental protocols for spectroscopic analysis is provided below.

NMR Spectroscopy Protocol

- **Sample Preparation:** Accurately weigh 5-10 mg of the purified compound into a clean, dry NMR tube.
- **Solvent Addition:** Add approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- **Dissolution:** Gently agitate the tube to ensure complete dissolution of the sample.

- **Data Acquisition:** Acquire ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher). Standard pulse programs should be used.
- **Data Processing:** Process the raw data using appropriate software, including Fourier transformation, phase correction, baseline correction, and referencing to the residual solvent peak or an internal standard (e.g., TMS).^[1]

IR Spectroscopy Protocol

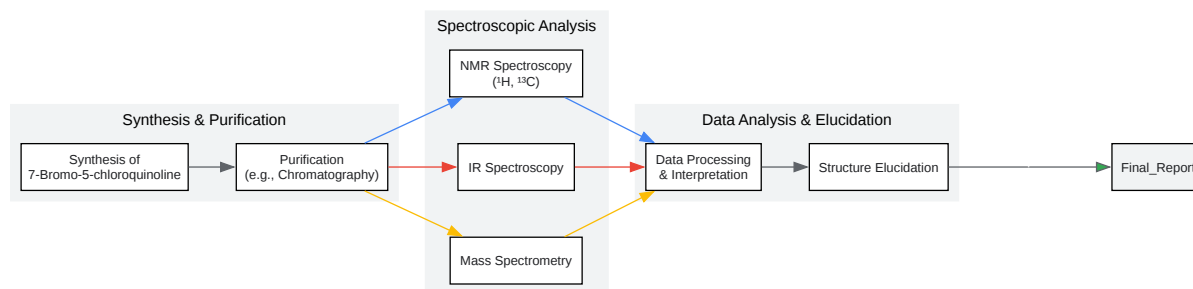
- **Sample Preparation:** For solid samples, the Attenuated Total Reflectance (ATR) technique is often the most convenient. Place a small amount of the solid sample directly on the ATR crystal.
- **Data Acquisition:** Record the IR spectrum over the range of 4000-400 cm^{-1} .
- **Background Subtraction:** A background spectrum of the empty ATR crystal should be recorded and subtracted from the sample spectrum.

Mass Spectrometry Protocol

- **Sample Preparation:** Dissolve a small amount of the sample in a suitable solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 mg/mL.
- **Ionization:** Utilize an appropriate ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- **Data Acquisition:** Acquire the mass spectrum in positive ion mode over a suitable m/z range. For fragmentation analysis, tandem mass spectrometry (MS/MS) can be employed.

Visualization of the Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic characterization of a novel compound like **7-Bromo-5-chloroquinoline**.



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Caption: Workflow for the synthesis, purification, and spectroscopic characterization of **7-Bromo-5-chloroquinoline**.

Conclusion

This technical guide has provided a comprehensive, albeit predictive, overview of the spectroscopic data for **7-Bromo-5-chloroquinoline**. By leveraging data from a close structural analog and established spectroscopic principles, we have presented a detailed analysis of the expected NMR, IR, and MS spectra. This information will be invaluable to researchers working with this compound, aiding in its identification and characterization. It is our hope that this guide will serve as a useful resource until experimental data for **7-Bromo-5-chloroquinoline** becomes more widely available, at which point a direct comparison with the predictions made herein will be a valuable exercise.

References

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Sources

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